

L17E Peptide: Application Notes for Reconstitution, Storage, and Intracellular Delivery

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: L17E

Cat. No.: B13921910

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Introduction

The **L17E** peptide is a powerful tool for intracellular delivery of macromolecules. As an attenuated cationic amphiphilic lytic (ACAL) peptide, it facilitates the entry of cargo such as proteins, antibodies, and nucleic acids into the cytosol of living cells.[1] **L17E** operates through a dual mechanism: it induces macropinocytosis to promote cellular uptake and subsequently disrupts the endosomal membrane, allowing the cargo to escape into the cytoplasm and reach its intracellular target.[1][2] This document provides a detailed guide for the reconstitution, storage, and application of the **L17E** peptide in experimental settings.

Peptide Characteristics

Property	Value	Reference
Full Name	L17E Cytosolic Delivery Peptide	[3]
Amino Acid Sequence	Ile-Trp-Leu-Thr-Ala-Leu-Lys-Phe-Leu-Gly-Lys-His-Ala-Ala-Lys-His-Glu-Ala-Lys-Gln-Gln-Leu-Ser-Lys-Leu-NH ₂	MedChemExpress
Molecular Weight	2859.42 g/mol	MedChemExpress
Appearance	White to off-white lyophilized powder	MedChemExpress

Reconstitution and Storage Protocols

Proper handling and storage of the **L17E** peptide are crucial to maintain its activity and ensure experimental reproducibility.

Reconstitution Protocol

- **Equilibration:** Before opening, allow the vial of lyophilized **L17E** peptide to equilibrate to room temperature for 15-20 minutes. This prevents condensation from forming inside the vial upon opening, which can affect peptide stability.
- **Solvent Selection:** Reconstitute the **L17E** peptide in sterile, nuclease-free water.
- **Concentration:** Prepare a stock solution of 1 mM by dissolving the peptide in the appropriate volume of water. For example, for 1 mg of peptide, add 349.7 µL of water.
- **Dissolution:** Gently vortex or pipette the solution to ensure the peptide is completely dissolved. Avoid vigorous shaking, which can cause peptide aggregation.
- **Sterilization (Optional):** If required for your specific application, the reconstituted peptide solution can be sterile-filtered through a 0.22 µm filter.

Storage Recommendations

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Up to 1 year	Store in a desiccator, protected from light.
-80°C	Up to 2 years	For long-term storage.	
Reconstituted Solution	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
-80°C	Up to 6 months	Recommended for longer-term storage of the solution.	

Important: Avoid repeated freeze-thaw cycles of the reconstituted peptide solution as this can lead to degradation and loss of activity. It is highly recommended to aliquot the stock solution into single-use volumes.

Experimental Protocols

Intracellular Delivery of a Fluorescently Labeled Antibody

This protocol provides a general guideline for the co-incubation of **L17E** with a fluorescently labeled antibody for intracellular delivery into cultured mammalian cells.

Materials:

- Cultured mammalian cells (e.g., HeLa)
- Complete cell culture medium
- Serum-free cell culture medium
- **L17E** peptide stock solution (1 mM in sterile water)
- Fluorescently labeled antibody of interest

- Phosphate-Buffered Saline (PBS)
- Microscopy imaging system

Protocol:

- Cell Seeding: Seed cells in a suitable culture vessel (e.g., 24-well glass-bottom plate) at a density that will result in 70-80% confluency on the day of the experiment.
- Cell Preparation: On the day of the experiment, remove the complete culture medium and wash the cells once with pre-warmed PBS.
- Preparation of Delivery Complex:
 - In a sterile microcentrifuge tube, prepare the delivery complex by mixing the **L17E** peptide and the fluorescently labeled antibody in serum-free medium. A final concentration of 20-40 μ M for **L17E** is a good starting point for optimization. The optimal concentration of the antibody will depend on the specific antibody and experimental goals.
 - Gently mix and incubate at room temperature for 15-30 minutes to allow for complex formation.
- Co-incubation:
 - Remove the PBS from the cells and add the **L17E**-antibody complex solution to the cells.
 - Incubate the cells at 37°C in a CO₂ incubator for 1-4 hours. The optimal incubation time may vary depending on the cell type and the cargo being delivered.
- Washing: After incubation, remove the delivery complex solution and wash the cells three times with pre-warmed PBS to remove any extracellular peptide and antibody.
- Imaging: Add fresh, pre-warmed complete culture medium to the cells. The cells can now be imaged using a fluorescence microscope to observe the intracellular delivery of the antibody.

Cytotoxicity Assay (MTT Assay)

It is recommended to assess the cytotoxicity of **L17E** on the specific cell line being used.

Materials:

- Cultured mammalian cells
- Complete cell culture medium
- **L17E** peptide
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or a solution of 0.01 M HCl in 10% SDS)
- 96-well plate
- Plate reader

Protocol:

- Cell Seeding: Seed cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Peptide Treatment: Prepare serial dilutions of the **L17E** peptide in complete culture medium and add them to the cells. Include untreated cells as a negative control. A typical concentration range to test is 10-100 μM .
- Incubation: Incubate the cells with the peptide for a period relevant to your delivery experiments (e.g., 4-24 hours).
- MTT Addition: After the incubation period, add MTT solution to each well and incubate for 2-4 hours at 37°C.
- Solubilization: Add the solubilization buffer to each well to dissolve the formazan crystals.
- Measurement: Measure the absorbance at the appropriate wavelength (e.g., 570 nm) using a plate reader. Cell viability is expressed as a percentage relative to the untreated control cells. One study on HeLa cells showed no detectable effect on viability at the concentrations tested.^[4]

Data Presentation

L17E Peptide Performance Overview

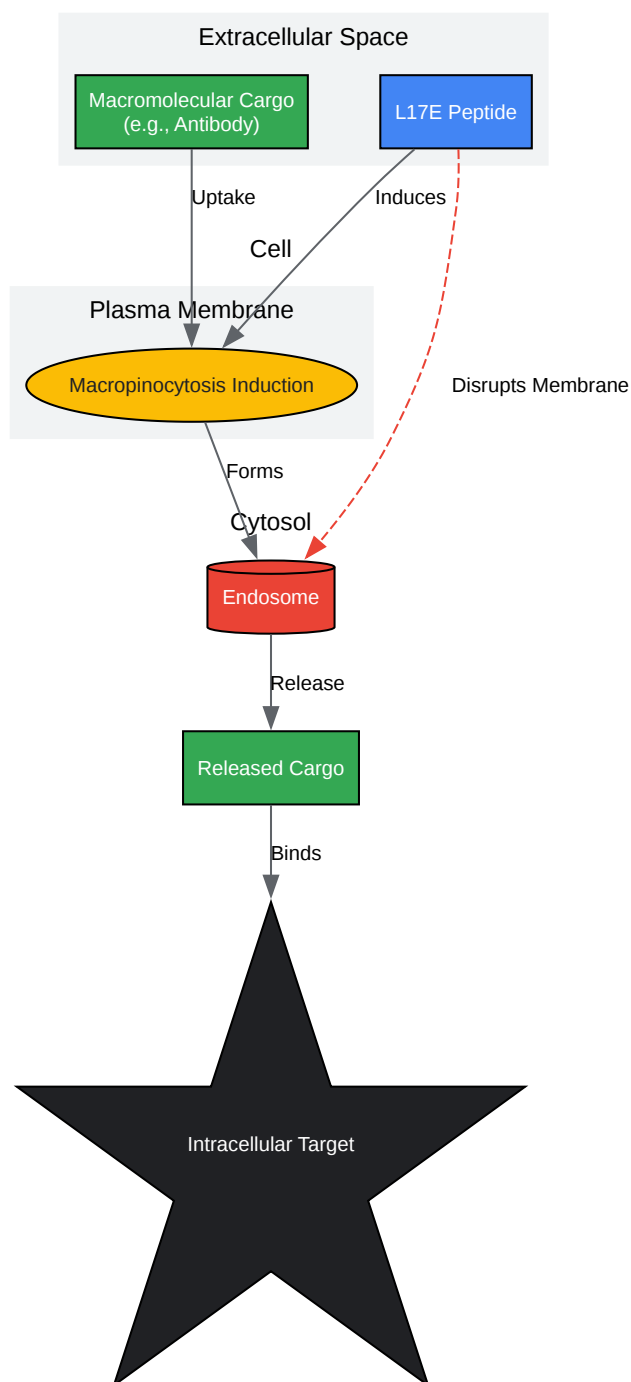
Application	Cargo	Cell Line	L17E Concentration	Outcome	Reference
Intracellular Delivery	PNA	HeLa	40 μ M	>90% of cells successfully transfected	[4]
Intracellular Delivery	Antibody (IgG)	HeLa	40 μ M	Successful cytosolic delivery	[2]
Intracellular Delivery	Saporin (protein)	HeLa	40 μ M	Efficient delivery leading to cell death	MedChemExpress
Intracellular Delivery	Cre recombinase	HeLa	40 μ M	Functional delivery leading to gene expression	MedChemExpress

Visualizations

Signaling Pathway and Experimental Workflow

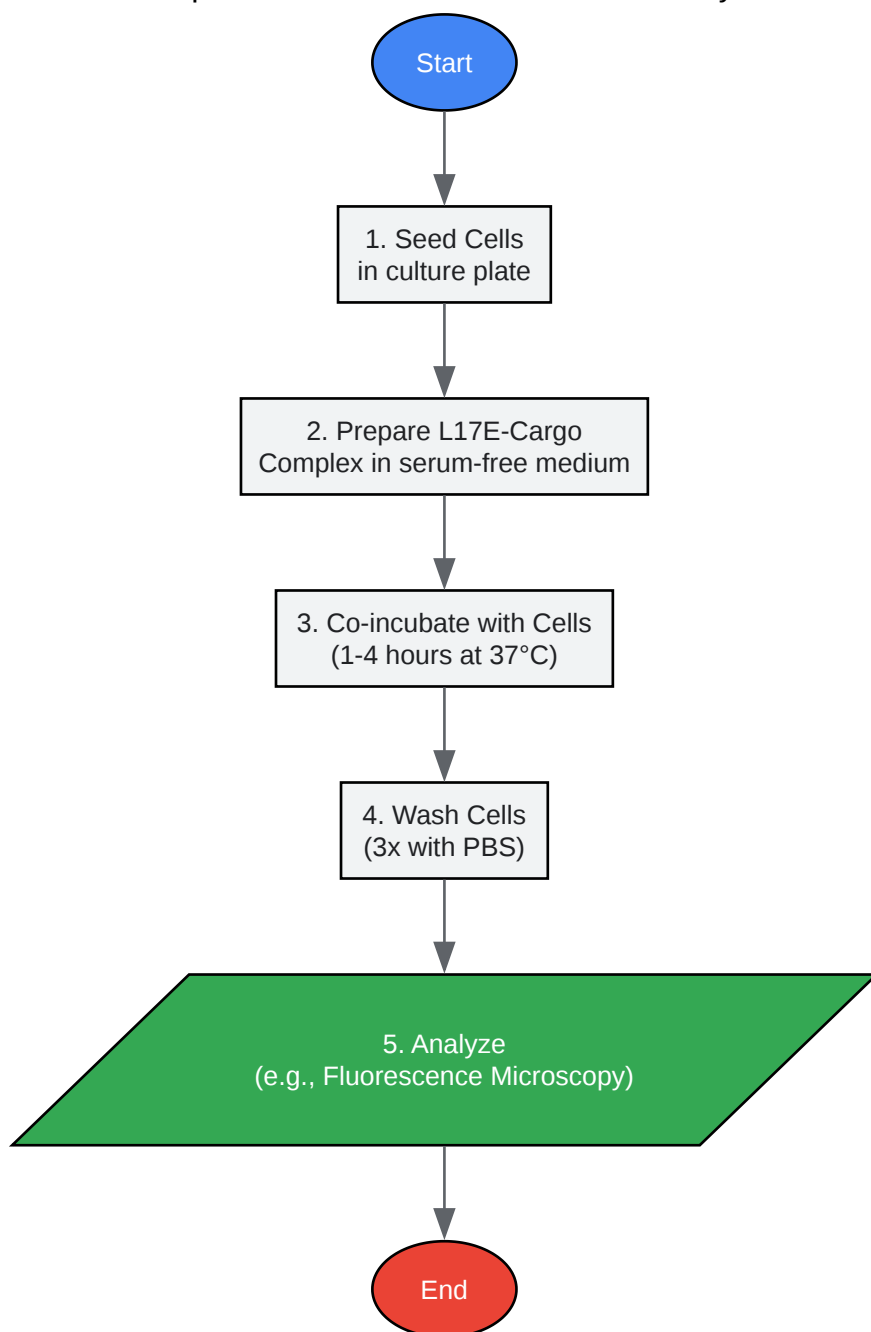
The following diagrams illustrate the proposed mechanism of **L17E**-mediated intracellular delivery and a typical experimental workflow.

L17E Mediated Intracellular Delivery Pathway

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Caption: **L17E** peptide induces macropinocytosis for cargo uptake and disrupts the endosomal membrane for cytosolic release.

Experimental Workflow for L17E Delivery



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Caption: A step-by-step workflow for intracellular cargo delivery using the **L17E** peptide.

Troubleshooting

Problem	Possible Cause	Suggested Solution
Low Delivery Efficiency	Suboptimal L17E or cargo concentration.	Perform a dose-response experiment to determine the optimal concentrations.
Inefficient complex formation.	Ensure proper mixing and incubation of the L17E-cargo complex before adding to cells.	
Cell type is resistant to L17E.	Test different cell lines; delivery efficiency can be cell-type dependent.	
High Cell Death	L17E concentration is too high.	Reduce the concentration of L17E and/or the incubation time. Perform a cytotoxicity assay.
Contamination of peptide stock.	Use sterile techniques for reconstitution and handling. Filter-sterilize the reconstituted peptide.	
Inconsistent Results	Repeated freeze-thaw cycles of L17E stock.	Aliquot the reconstituted peptide into single-use volumes.
Variation in cell confluency.	Ensure consistent cell seeding density and confluency at the time of the experiment.	

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- To cite this document: BenchChem. [L17E Peptide: Application Notes for Reconstitution, Storage, and Intracellular Delivery]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13921910/docs#l17e-peptide-application-notes-for-reconstitution-storage-and-intracellular-delivery\]](https://www.benchchem.com/product/b13921910/docs#l17e-peptide-application-notes-for-reconstitution-storage-and-intracellular-delivery)

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